

handling and storage recommendations for 4-Amino-3-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 4-Amino-3-(trifluoromethyl)pyridine

Cat. No.: B053476

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Technical Support Center: 4-Amino-3-(trifluoromethyl)pyridine

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **4-Amino-3-(trifluoromethyl)pyridine** (CAS No: 387824-61-5).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **4-Amino-3-(trifluoromethyl)pyridine**?

A1: **4-Amino-3-(trifluoromethyl)pyridine** is considered a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled.^[1] It causes skin irritation and serious eye irritation.^{[1][2]} Additionally, it may cause respiratory irritation.^{[1][2]}

Q2: What are the recommended storage conditions for this compound?

A2: Store in a cool, dry, and well-ventilated area.^{[1][3]} Keep the container tightly closed and sealed until ready for use.^{[1][3]} It is also recommended to store it away from incompatible materials and foodstuff containers.^[1]

Q3: What personal protective equipment (PPE) should be worn when handling this chemical?

A3: When handling **4-Amino-3-(trifluoromethyl)pyridine**, it is crucial to wear appropriate PPE. This includes protective gloves, protective clothing, eye protection (safety glasses with side-shields), and face protection.^[1]^[3] In cases where dust is generated, a dust respirator is required.

Q4: What should I do in case of accidental exposure?

A4: In case of accidental exposure, follow these first-aid measures:

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a physician.^[3]
- In case of skin contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing and consult a physician.^[3]
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.^[3]
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.^[3]

Q5: How should I handle spills of this compound?

A5: For spills, immediately clean them up while wearing appropriate PPE.^[1] Avoid generating dust.^[1] Use dry clean-up procedures such as sweeping, shoveling, or vacuuming the material into a suitable, labeled container for disposal.^[1] Prevent the spillage from entering drains or water courses.^[1]^[3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Compound has changed color or appearance.	Improper storage, exposure to light, air, or moisture.	Do not use the compound. Dispose of it according to your institution's guidelines. Review storage procedures to ensure they meet the recommended conditions (cool, dry, well-ventilated, tightly sealed container).
Inconsistent experimental results.	Impurity of the compound due to improper handling or storage.	Verify the purity of the compound using appropriate analytical techniques. Ensure proper handling procedures are followed to prevent cross-contamination.
Irritation to skin or respiratory tract during handling.	Inadequate ventilation or improper use of PPE.	Immediately move to a well-ventilated area. If irritation persists, seek medical attention. Review and enhance engineering controls (e.g., use a fume hood) and ensure correct PPE is being used.

Physicochemical Data

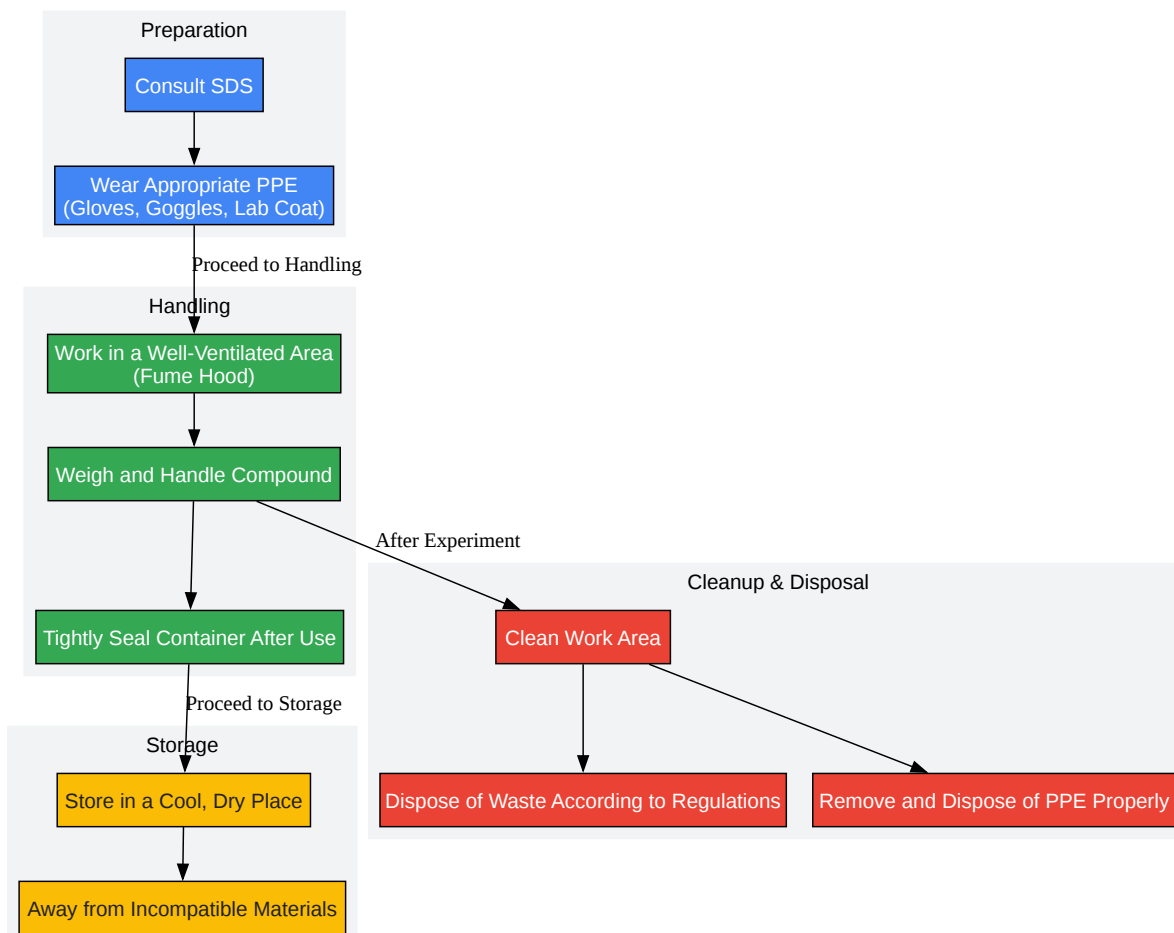
Property	Value	Reference
CAS Number	387824-61-5	[1]
Molecular Formula	C6H5F3N2	[4]
Molecular Weight	162.11 g/mol	[4]
Appearance	White to light yellow crystalline powder	N/A
Melting Point	98-102 °C	[4]
Boiling Point	330.8 °C at 760 mmHg	[4]
Density	1.366 g/cm ³	[4]

Experimental Protocols

Detailed experimental protocols should be developed and approved by your institution's safety committee. Always consult the Safety Data Sheet (SDS) for **4-Amino-3-(trifluoromethyl)pyridine** before use.[1][3]

Visual Workflow for Safe Handling and Storage

Workflow for Safe Handling and Storage of 4-Amino-3-(trifluoromethyl)pyridine

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Caption: Logical workflow for the safe handling and storage of **4-Amino-3-(trifluoromethyl)pyridine**.

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